

Application Notes and Protocols for ZN-c5 Stock Solution Preparation

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Compound of Interest

Compound Name: ZN-c5
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Introduction

ZN-c5 is an orally bioavailable, selective estrogen receptor degrader (SERD) that has shown potent anti-tumor activity in preclinical models of estrogen receptor-positive (ER+) breast cancer.[1][2] As a small molecule inhibitor, the accurate and consistent preparation of **ZN-c5** stock solutions is fundamental for reliable and reproducible experimental results in drug discovery and development. These application notes provide detailed protocols for the preparation, storage, and handling of **ZN-c5** stock solutions for research purposes.

Chemical Properties of ZN-c5

A summary of the key chemical properties of **ZN-c5** is provided in the table below. This information is essential for accurate calculation of stock solution concentrations.

Property	Value
Chemical Name	(E)-3-[4-[(1R,3R)-2-(1-Bicyclo[1.1.1]pentanyl)-3-methyl-1,3,4,9-tetrahydropyrido[3,4-b]indol-1-yl]-3,5-difluorophenyl]prop-2-enoic acid
Molecular Formula	C ₂₆ H ₂₄ F ₂ N ₂ O ₂
Molecular Weight	434.18 g/mol [1]
CAS Number	2136606-87-4[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM ZN-c5 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ZN-c5** in dimethyl sulfoxide (DMSO). DMSO is a common solvent for water-insoluble small molecules.

Materials:

- **ZN-c5** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate **ZN-c5**: Allow the vial containing **ZN-c5** powder to come to room temperature before opening to prevent condensation of moisture.

- Weighing **ZN-c5**: Accurately weigh out 4.34 mg of **ZN-c5** powder using a calibrated analytical balance.
 - Calculation: To prepare a 10 mM (0.010 mol/L) solution, the required mass is calculated as follows: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$ $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 434.18 \text{ g/mol} = 4.34 \text{ mg}$
- Dissolution in DMSO: Carefully add 1 mL of anhydrous DMSO to the vial containing the weighed **ZN-c5** powder.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the **ZN-c5** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution, but avoid excessive heat. Visually inspect the solution to ensure no solid particles remain.
- Storage of Stock Solution: Aliquot the 10 mM **ZN-c5** stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Protocol 2: Preparation of Working Solutions from Stock

This protocol outlines the serial dilution of the **ZN-c5** DMSO stock solution to prepare working solutions for cell-based assays or other experiments.

Materials:

- 10 mM **ZN-c5** stock solution in DMSO
- Appropriate aqueous buffer or cell culture medium
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

Procedure:

- Intermediate Dilution (Optional but Recommended): It is often best to perform an intermediate dilution of the high-concentration DMSO stock in the same solvent (DMSO)

before the final dilution into an aqueous medium. This helps to prevent precipitation of the compound.

- **Final Dilution:** Add a small volume of the **ZN-c5** stock or intermediate dilution to the desired volume of your aqueous buffer or cell culture medium. For example, to prepare a 10 μM working solution from a 10 mM stock, you can add 1 μL of the stock solution to 999 μL of the medium (a 1:1000 dilution).
- **Mixing:** Mix the working solution thoroughly by gentle pipetting or swirling. Avoid vigorous vortexing, which can be detrimental to cells in culture.
- **Vehicle Control:** It is crucial to prepare a vehicle control containing the same final concentration of DMSO as the experimental samples to account for any effects of the solvent on the experimental system.

Data Presentation

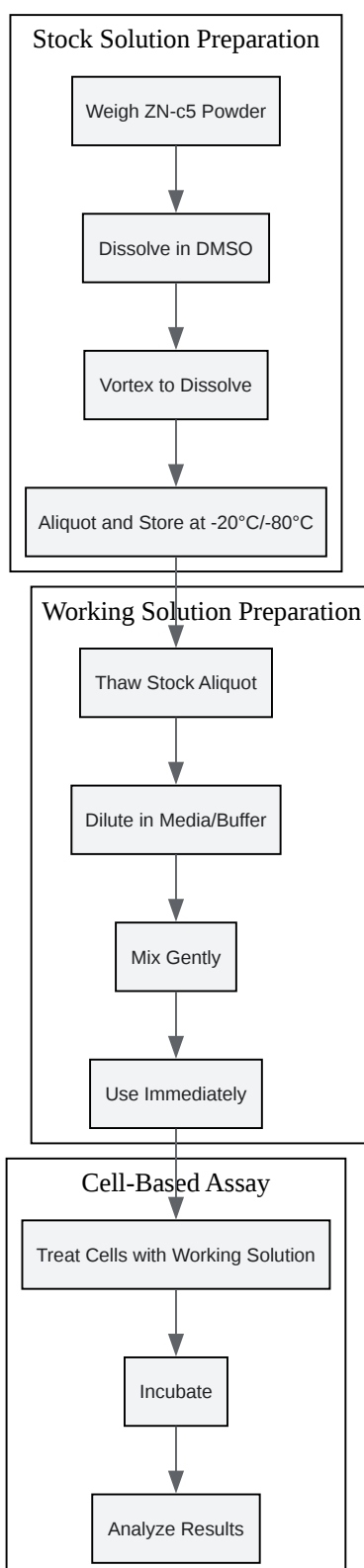
The following table provides the mass of **ZN-c5** required to prepare various common stock solution concentrations in a 1 mL volume of DMSO.

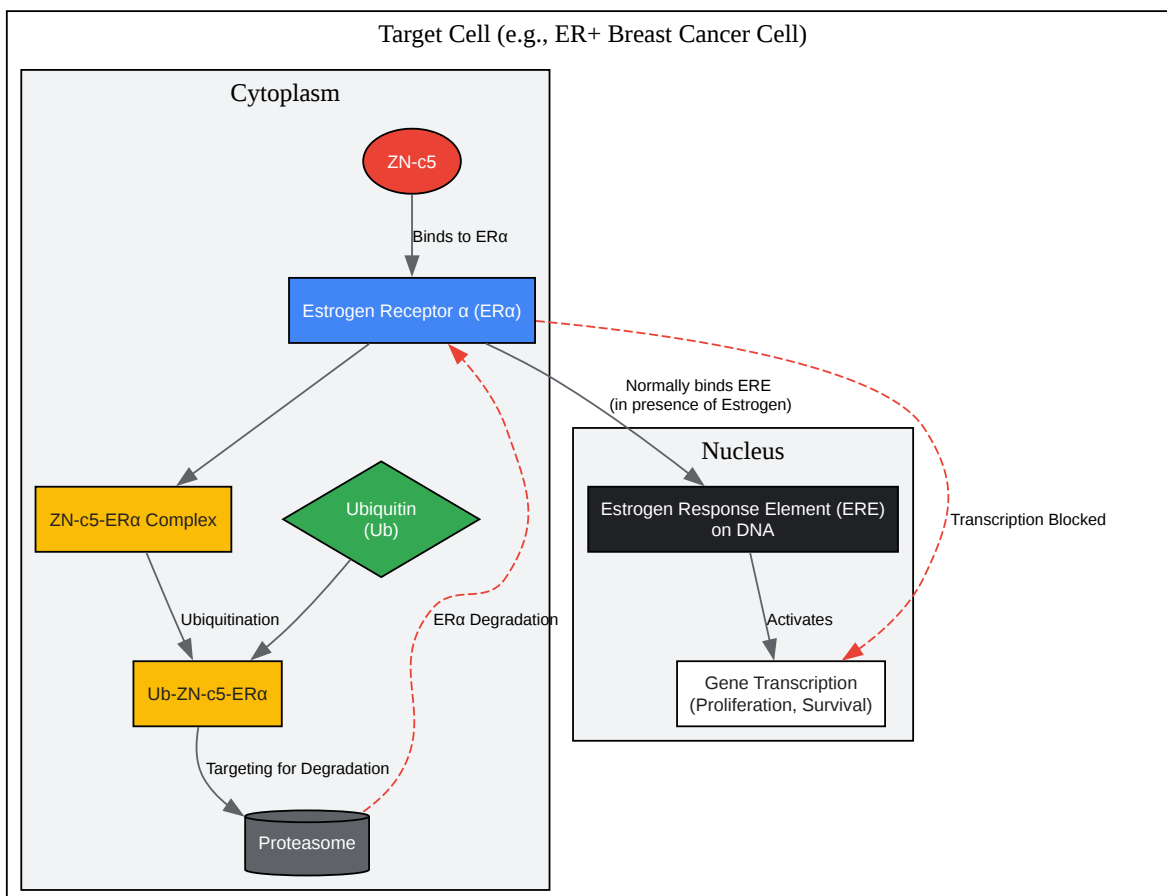
Desired Stock Concentration	Molecular Weight (g/mol)	Volume of DMSO (mL)	Mass of ZN-c5 to Weigh (mg)
1 mM	434.18	1	0.434
5 mM	434.18	1	2.171
10 mM	434.18	1	4.342
20 mM	434.18	1	8.684
50 mM	434.18	1	21.709

Note: The maximum achievable concentration is dependent on the solubility of **ZN-c5** in DMSO. It is recommended to start with a lower concentration and increase if the compound dissolves completely.

Mandatory Visualizations

ZN-c5 Experimental Workflow





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